

# Essential Safety and Logistical Information for Handling PSB-1901

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## Compound of Interest

Compound Name: PSB-1901

Cat. No.: B12380474

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This document provides critical, direct-response guidance for the safe handling and disposal of **PSB-1901** (CAS No. 2332835-02-4), a potent A2B adenosine receptor (A2BAR) antagonist. Adherence to these protocols is essential for ensuring laboratory safety and procedural integrity.

## Personal Protective Equipment (PPE) and Hazard Mitigation

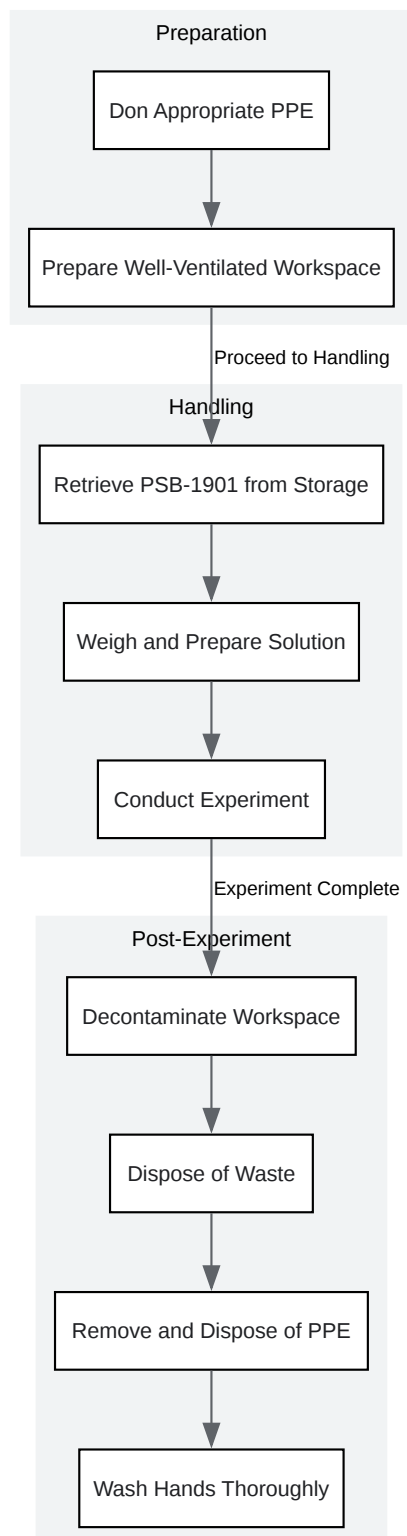
While specific hazard classifications for **PSB-1901** are not fully detailed in available safety data sheets, a precautionary approach is mandated. The following table outlines the required personal protective equipment based on standard laboratory practice for handling potent chemical compounds.

Protection Type	Required Equipment	Purpose
Eye and Face Protection	Safety glasses with side-shields or goggles	Protects against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents direct skin contact.
Laboratory coat	Provides a barrier against spills and contamination.	
Respiratory Protection	Use in a well-ventilated area or under a fume hood	Minimizes inhalation exposure to dust or aerosols.

## Standard Operating Procedure for Handling PSB-1901

Strict adherence to a systematic workflow is crucial for the safe handling of **PSB-1901**. The following diagram illustrates the procedural flow from receipt of the compound to its final disposal.

Figure 1. PSB-1901 Handling Workflow

[Click to download full resolution via product page](#)Caption: Figure 1. **PSB-1901** Handling Workflow

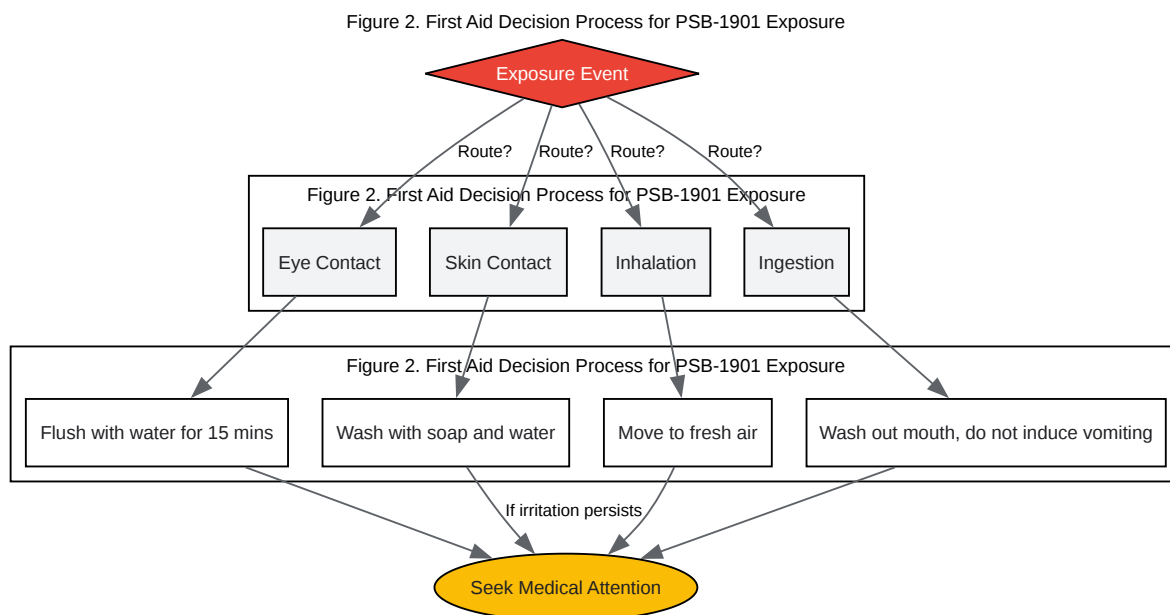
## Emergency Response and First Aid

In the event of accidental exposure to **PSB-1901**, immediate and appropriate first aid is critical. The following decision-making process should be followed.

### First Aid Measures by Exposure Type

Exposure Route	Immediate Action	Follow-up
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.	Seek medical attention.
Skin Contact	Remove contaminated clothing and wash skin with soap and water.	Seek medical attention if irritation develops or persists.
Inhalation	Move the exposed person to fresh air. If not breathing, provide artificial respiration.	Seek medical attention.
Ingestion	Do not induce vomiting. Wash out mouth with water.	Seek medical attention immediately.

The following diagram illustrates the logical flow of first aid response.



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Caption: Figure 2. First Aid Decision Process for **PSB-1901** Exposure

## Storage and Disposal Protocols

Proper storage and disposal are essential to maintain the integrity of **PSB-1901** and to ensure environmental safety.

### Storage Conditions

Parameter	Recommendation
Temperature	Store as a powder at -20°C for the long term. For short-term storage, 4°C is acceptable.
Environment	Keep in a dry, well-ventilated place.
Container	Keep container tightly closed.

## Disposal Plan

All waste materials contaminated with **PSB-1901**, including empty containers, unused product, and contaminated PPE, must be disposed of in accordance with federal, state, and local environmental regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal procedures. Do not allow the product to enter drains or waterways.

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